

# ATTO 590 Maleimide: A Technical Guide for Advanced Fluorescence Microscopy

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## Compound of Interest

Compound Name: ATTO 590 maleimide

Cat. No.: B15138530

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **ATTO 590 maleimide**, a fluorescent probe belonging to the rhodamine family of dyes.<sup>[1][2][3]</sup> Renowned for its exceptional photostability, high fluorescence quantum yield, and strong absorption, **ATTO 590 maleimide** has emerged as a powerful tool for elucidating complex biological processes at the molecular level.<sup>[1][2][4]</sup> Its applications span a wide range of advanced fluorescence microscopy techniques, including single-molecule detection and super-resolution imaging.<sup>[1][2][4]</sup>

## Core Photophysical and Chemical Properties

ATTO 590 is characterized by its strong absorption of light in the yellow-orange region of the spectrum and subsequent emission of bright, red-shifted fluorescence.<sup>[5][6]</sup> The maleimide functional group enables specific and efficient covalent labeling of thiol groups, commonly found in cysteine residues of proteins.<sup>[4]</sup> This specificity allows for the precise attachment of the fluorophore to a protein of interest, minimizing off-target labeling.<sup>[4]</sup>

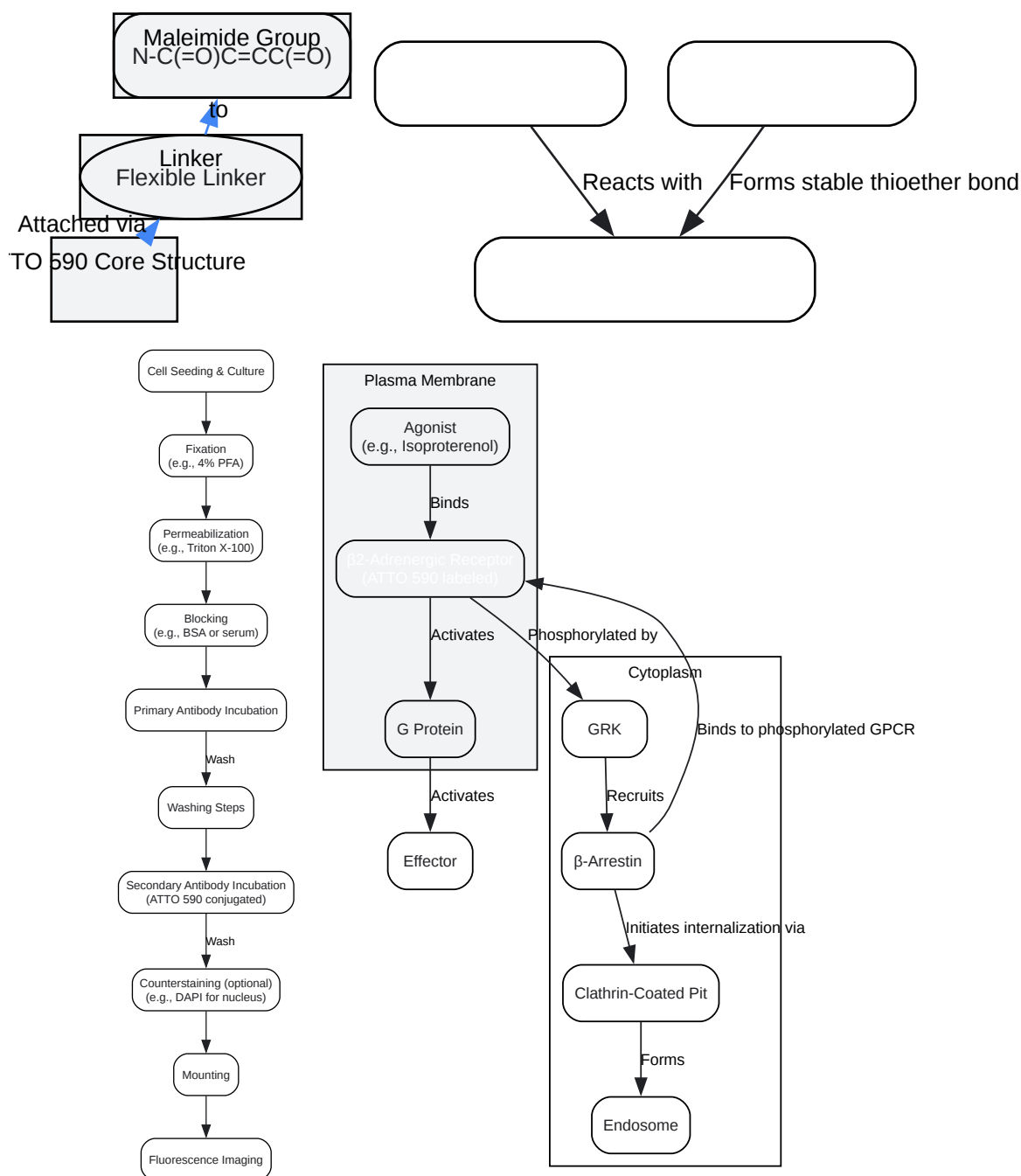
## Quantitative Data Summary

The key photophysical and chemical properties of **ATTO 590 maleimide** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Excitation Maximum ( $\lambda_{abs}$ )	593 - 594 nm	[1][5][7]
Emission Maximum ( $\lambda_{em}$ )	622 - 624 nm	[1][5][7]
Molar Extinction Coefficient ( $\epsilon_{max}$ )	120,000 M <sup>-1</sup> cm <sup>-1</sup>	[1][5][7]
Fluorescence Quantum Yield ( $\eta_{fl}$ )	80%	[1]
Fluorescence Lifetime ( $\tau_{fl}$ )	3.7 ns	[1]
Molecular Weight	~813.29 g/mol	[4][8]
Correction Factor (CF <sub>280</sub> )	0.43 - 0.44	[1][5]

## Visualizing the Chemistry: Structure and Labeling Reaction

To understand the utility of **ATTO 590 maleimide**, it is essential to visualize its structure and the mechanism by which it conjugates to proteins.



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## References

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